

Technical Guide: Physicochemical Properties of Boc-D-2-Pal-OH

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Compound of Interest

Compound Name: *Boc-D-2-Pal-OH*

Cat. No.: *B031712*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physicochemical properties of N-tert-Butoxycarbonyl-D-2-pyridylalanine, commonly referred to as **Boc-D-2-Pal-OH**. This non-proteinogenic amino acid is a critical building block in contemporary peptide synthesis and drug discovery, valued for its capacity to introduce a pyridyl moiety, which can confer unique structural and functional characteristics to novel therapeutic peptides.

Core Physicochemical Data

The melting and boiling points are crucial physical constants for the identification and purity assessment of a substance. The data for **Boc-D-2-Pal-OH** are summarized below.

Property	Value	Source(s)
Melting Point	140-146 °C	[1]
145-152 °C	[2][3]	
Boiling Point	436.9 °C at 760 mmHg	[2]
Molecular Formula	C ₁₃ H ₁₈ N ₂ O ₄	[1][2][4]
Molecular Weight	266.29 g/mol	[2][4]
CAS Number	98266-32-1	[1][2][3]
Appearance	White powder	[1]

Experimental Protocols

The following sections detail standardized methodologies for the experimental determination of the melting and boiling points of organic compounds such as **Boc-D-2-Pal-OH**.

Melting Point Determination (Capillary Method)

The melting point of a solid is the temperature at which it transitions from a solid to a liquid phase. For a pure crystalline compound, this transition occurs over a narrow temperature range.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)
- Thermometer
- Spatula
- Mortar and pestle

Procedure:

- **Sample Preparation:** A small amount of **Boc-D-2-Pal-OH** is finely ground using a mortar and pestle to ensure a uniform particle size.
- **Capillary Loading:** The open end of a capillary tube is tapped into the powdered sample. The tube is then inverted and gently tapped on a hard surface to pack the sample into the sealed end, aiming for a sample height of 1-2 mm.[\[1\]](#)[\[5\]](#)
- **Apparatus Setup:** The loaded capillary tube is attached to a thermometer, ensuring the sample is aligned with the thermometer bulb.[\[1\]](#) This assembly is then placed in the heating block of a melting point apparatus or immersed in an oil bath (Thiele tube).
- **Heating and Observation:** The apparatus is heated slowly, at a rate of approximately 1-2 °C per minute, as the temperature approaches the expected melting point.[\[6\]](#)
- **Data Recording:** Two temperatures are recorded:
 - T₁: The temperature at which the first drop of liquid appears.
 - T₂: The temperature at which the entire sample has completely melted.
- **Melting Point Range:** The melting point is reported as the range between T₁ and T₂. For a pure compound, this range is typically narrow (0.5-1.0 °C).[\[6\]](#) A broad melting range often indicates the presence of impurities.

Boiling Point Determination (Capillary Method)

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.

Apparatus:

- Fusion tube or small test tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating apparatus (e.g., aluminum block or oil bath)

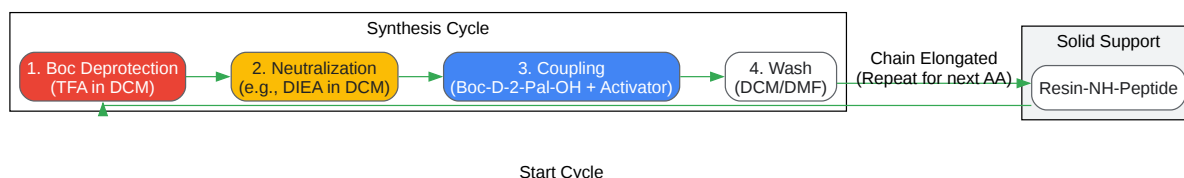
- Clamps and stand

Procedure:

- **Sample Preparation:** A small amount of the liquid organic compound is placed into a fusion tube. Since **Boc-D-2-Pal-OH** is a solid at room temperature, it would first need to be melted or dissolved in a suitable high-boiling solvent if this method were to be adapted. However, the reported boiling point suggests it is determined under specific conditions (760 mmHg) likely using distillation or other advanced methods due to the high temperature. The following is a general protocol for liquids.
- **Capillary Insertion:** A capillary tube, sealed at one end, is placed inverted (open end down) into the liquid within the fusion tube.^{[2][7]}
- **Apparatus Setup:** The fusion tube is attached to a thermometer, ensuring the sample and the thermometer bulb are at the same level. This assembly is then heated in an aluminum block or oil bath.^{[4][7]}
- **Heating and Observation:** The apparatus is heated gently. As the temperature rises, air trapped in the capillary tube will expand and exit as a stream of bubbles. Heating is continued until a continuous and rapid stream of bubbles emerges from the capillary tip.^[3]
- **Data Recording:** The heat source is then removed, and the liquid is allowed to cool. The temperature at which the bubbling stops and the liquid begins to enter the capillary tube is recorded as the boiling point.^[3]

Logical Workflow: Boc-D-2-Pal-OH in Solid-Phase Peptide Synthesis

Boc-D-2-Pal-OH is a key reagent in Boc-chemistry for solid-phase peptide synthesis (SPPS). This process allows for the stepwise construction of a peptide chain while it is anchored to an insoluble resin support. The diagram below illustrates the fundamental cycle of incorporating an amino acid like **Boc-D-2-Pal-OH** into a growing peptide chain.



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Caption: A simplified workflow for Boc solid-phase peptide synthesis (SPPS).

This workflow demonstrates the iterative nature of SPPS. The cycle begins with the removal of the acid-labile Boc protecting group from the N-terminus of the resin-bound peptide. Following neutralization, the next Boc-protected amino acid, in this case, **Boc-D-2-Pal-OH**, is activated and coupled to the newly exposed amine. A wash step removes excess reagents, and the elongated peptide is ready for the next cycle. This process is repeated until the desired peptide sequence is assembled.

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